

Replicating Published BPAM344 Results: A Comparative Guide

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Compound of Interest

Compound Name: BPAM344

Cat. No.: B15618746

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This guide provides a comprehensive overview of the published findings on **BPAM344**, a positive allosteric modulator (PAM) of kainate receptors (KARs). It is intended for researchers, scientists, and drug development professionals interested in understanding and potentially replicating the experimental results associated with this compound. The data presented here is compiled from multiple scientific publications and is organized for clarity and comparative analysis.

Quantitative Data Summary

The following tables summarize the key quantitative findings on the effects of **BPAM344** on various kainate receptor subunits.

Table 1: Potentiation of Kainate Receptor Subunits by **BPAM344**

Receptor Subunit	Agonist	BPAM344 Concentration	Potentiation (Fold Increase)	EC50 (μM)	Reference
GluK1b	Glutamate	100 μM	5	-	[1]
GluK2a	Glutamate	200 μM	21	79	[1]
GluK2a	Glutamate	100 μM	15	-	[1]
GluK3a	Glutamate	100 μM	59	-	[1]
GluA1i (AMPA)	Glutamate	100 μM	5	-	[1]
GluK1	Kainate (100 μM)	-	-	26.3	[2][3]
GluK2	Kainate (100 μM)	-	-	75.4	[2][3]
GluK3	Kainate (100 μM)	-	-	639	[2][3]

Table 2: Effect of **BPAM344** on GluK2 Receptor Kinetics

Parameter	Condition	Value	Reference
Desensitization Time Constant (τ)	3 mM Glutamate	4.35 ± 0.28 ms	[4]
Desensitization Time Constant (τ)	3 mM Glutamate + 10 μM BPAM344	Fast: 9.89 ± 0.55 ms, Slow: 1,081 ± 119 ms	[4]
Steady-State Current / Peak Current (ISS/IGlu)	3 mM Glutamate	0.0033 ± 0.0011	[4]
Deactivation Kinetics	-	Minor effect	[1]

Experimental Protocols

Detailed methodologies are crucial for the replication of scientific findings. Below are summaries of the key experimental protocols used in the cited studies.

Cell Culture and Transfection

HEK 293 cells were utilized for the expression of rat GluK2 (with a Q621 at the Q/R site, rendering it calcium permeable).[4] For fluorescence-based assays, stable GT-HEK293 cell lines expressing GluK1, GluK2, or GluK3 were generated.[3]

Electrophysiology

Patch-clamp recordings were performed on HEK 293 cells expressing the target receptors.[4] Currents were evoked by the application of agonists such as glutamate. The effect of **BPAM344** was assessed by co-application with the agonist.[4] The membrane potential was held at -60 mV.[4]

Calcium-Sensitive Fluorescence-Based Assays

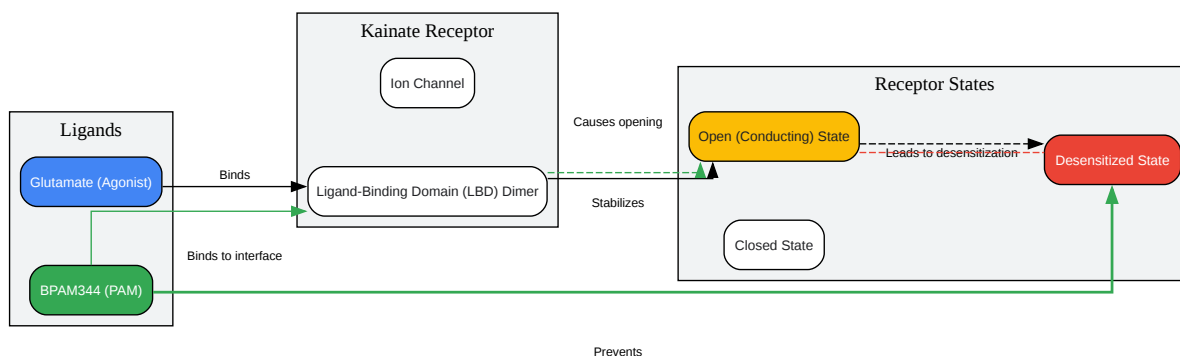
These assays were established to test agonists, antagonists, and positive allosteric modulators of GluK1-3.[2][3] The assays measure the influx of calcium upon receptor activation, which is potentiated by **BPAM344**. [3]

Cryo-Electron Microscopy (Cryo-EM)

Cryo-EM was employed to determine the structure of the GluK2 kainate receptor in complex with **BPAM344**. [4][5][6] This technique allowed for the visualization of the **BPAM344** binding site at the ligand-binding domain (LBD) dimer interface. [4][6]

Signaling Pathway and Mechanism of Action

BPAM344 acts as a positive allosteric modulator by binding to the dimer interface of the ligand-binding domains (LBDs) of kainate receptors. [4][5] This binding stabilizes the LBD dimer, preventing the conformational changes that lead to receptor desensitization. [4][5] By acting as an "adhesive" at the D1-D1 interface of the LBDs, **BPAM344** prolongs the open state of the ion channel in the presence of an agonist like glutamate. [4][5]

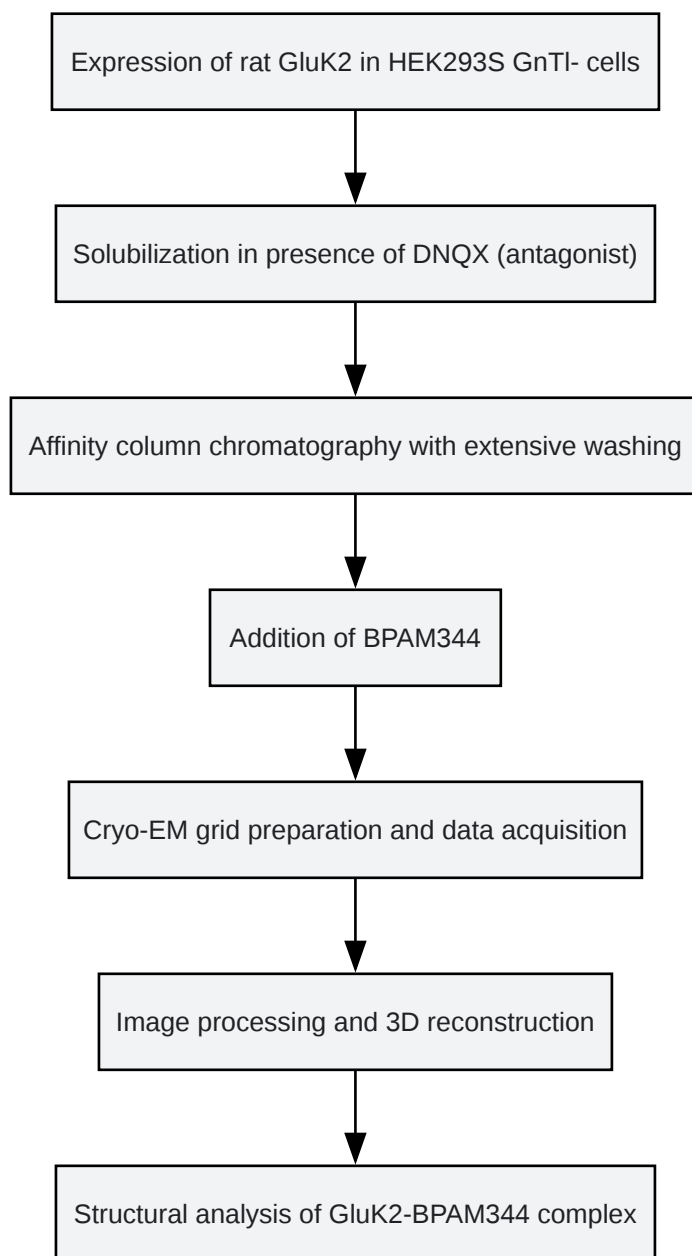


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Caption: Mechanism of **BPAM344** as a positive allosteric modulator of kainate receptors.

Experimental Workflow: Cryo-EM Structure Determination

The determination of the GluK2-**BPAM344** complex structure involved a series of steps from protein expression to data analysis.



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Caption: Workflow for the cryo-electron microscopy study of the GluK2-**BPAM344** complex.

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